A Comparative Guide to the Biological Efficacy of Piperidine-Containing Phenoxyacetamides

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Compound of Interest

Compound Name:	*2-(4-Amino-phenoxy)-1-piperidin-1-yl-ethanone*
CAS No.:	*76870-14-9*
Cat. No.:	*B1277362*

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This guide provides a comparative analysis of the biological efficacy of a class of synthetic compounds characterized by a core 2-(phenoxy)-1-(piperidin-1-yl)-ethanone structure. While specific experimental data for **2-(4-Amino-phenoxy)-1-piperidin-1-yl-ethanone** is not extensively available in current literature, this document will objectively compare the performance of structurally similar piperidine derivatives, supported by available experimental data. The insights herein are intended to guide researchers in understanding the potential therapeutic applications and structure-activity relationships (SAR) within this chemical family.

The piperidine ring is a highly privileged scaffold in medicinal chemistry, appearing in a wide array of clinically approved drugs due to its favorable physicochemical and pharmacokinetic properties.[1] Its combination with a phenoxyacetamide linker creates a versatile backbone for designing molecules with diverse biological activities, including anticancer, antimicrobial, and neurological applications.[2][3]

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Comparative Efficacy of Structurally Related Piperidine Derivatives

The biological activity of piperidine derivatives is significantly influenced by the nature and position of substituents on both the phenoxy and piperidine rings. This section presents a comparative summary of the efficacy of various analogs, providing a framework for predicting the potential activity of **2-(4-Amino-phenoxy)-1-piperidin-1-yl-ethanone**.

Anticancer Activity

Several studies have highlighted the anticancer potential of piperidine-containing compounds. For instance, a series of 6-(4-aminopiperidin-1-yl)-substituted benzyl-3-methylpyrimidine-2,4(1H,3H)-dione derivatives were synthesized and evaluated for their cytotoxic effects. Compound 5h from this series demonstrated potent activity against SW480 (colorectal cancer) and MCF-7 (breast cancer) cell lines, with IC50 values of 15.70 ± 0.28 μM and 16.50 ± 4.90 μM, respectively.[4] This activity was attributed to the inhibition of thymidylate synthase, a crucial enzyme in DNA synthesis.[4]

Another study on N-arylpiperidine-3-carboxamide derivatives identified compounds with significant antimelanoma activity. Specifically, compound 54, a S-isomer with a pyridine B ring and a pyrrole substituent, showed an IC50 of 0.03 μM in A375 human melanoma cells by inducing a senescence-like phenotype.[5]

Compound/Series	Target/Cell Line	Key Structural Features	IC50/EC50 (μM)
Compound 5h (6-(4-aminopiperidin-1-yl)-derivative)	SW480 (Colorectal), MCF-7 (Breast)	6-(4-aminopiperidin-1-yl) pyrimidine dione	15.70, 16.50
Compound 54 (N-arylpiperidine-3-carboxamide)	A375 (Melanoma)	S-isomer with pyridine B ring and pyrrole substituent	0.03 (IC50), 0.04 (EC50)

These findings suggest that the aminophenoxy group in **2-(4-Amino-phenoxy)-1-piperidin-1-yl-ethanone** could contribute to anticancer activity, potentially through mechanisms involving

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cell cycle arrest and induction of apoptosis.[6]

Antimicrobial Activity

Piperidine derivatives have also been investigated for their antimicrobial properties. A series of 2-(4-(2-chloroacetyl)piperazin-1-yl)-N-(2-(4-chlorophenyl)-4-oxoquinazolin-3(4H)-yl)acetamide derivatives were synthesized and showed significant antimicrobial activity.[7] Specifically, compounds 3, 8, 11, and 12 were comparable to the standard drugs ciprofloxacin and fluconazole.[7]

In a different study, (N-(2-(4-methylpiperazine-1-carbonyl) thiophen-3-yl)-2-(piperazin-1-yl) acetamide hydrochloride and their sulfonamide derivatives were evaluated.[8] Compound 7f exhibited prominent antibacterial activity against Proteus vulgaris with a MIC of 93.7 µg/ml, which was superior to the reference standard ampicillin (MIC 125 µg/ml).[8] Compounds 7g and 7i showed superior antifungal activity against Aspergillus niger (MIC 93.7 µg/ml) compared to nystatin (MIC 125 µg/ml).[8]

Compound/Series	Microorganism	Key Structural Features	MIC (µg/mL)
Compounds 3, 8, 11, 12 (piperazinyl-acetamido-quinazolinones)	Bacteria and Fungi	2-(4-chlorophenyl)-4-oxoquinazolin-3(4H)-yl acetamide	N/A
Compound 7f (piperazinyl-acetamido-thiophene)	Proteus vulgaris	Thiophene and piperazine scaffolds with sulfonamide linkage	93.7
Compounds 7g, 7i (piperazinyl-acetamido-thiophene)	Aspergillus niger	Thiophene and piperazine scaffolds with sulfonamide linkage	93.7

The structural similarity of the core acetamide linkage suggests that **2-(4-Amino-phenoxy)-1-piperidin-1-yl-ethanone** may also possess antimicrobial properties.

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Neurological and Receptor Binding Activity

The piperidine moiety is a common feature in centrally acting agents. A study of 3-[(2-ethoxyphenoxy)methyl]piperidine derivatives revealed potential antidepressant activity.[9] Compounds 3 and 5 from this series showed biological activity comparable to the antidepressant drug viloxazine in both in vivo and in vitro tests, likely through inhibition of biogenic amine reuptake.[9]

Furthermore, a series of N-aryl/aralkyl substituted-2''-[(phenylsulfonyl)(piperidin-1-yl)amino]acetamide derivatives were synthesized and evaluated as cholinesterase inhibitors.[2] Many of these compounds displayed promising activity against acetylcholinesterase (AChE) and butyrylcholinesterase (BChE).[2]

These studies indicate that the piperidine-phenoxy-ethanone scaffold can interact with neurological targets. The free amino group on the phenoxy ring of **2-(4-Amino-phenoxy)-1-piperidin-1-yl-ethanone** could be a key pharmacophoric feature for interaction with various receptors.

Experimental Protocols

To facilitate further research and comparative analysis, this section provides detailed, step-by-step methodologies for key in vitro assays relevant to the biological activities discussed.

Protocol 1: In Vitro Cytotoxicity MTT Assay

This protocol is used to assess the cytotoxic effects of a compound on cancer cell lines by measuring metabolic activity.

Materials:

- Test compound stock solution (e.g., in DMSO)
- 96-well flat-bottom sterile tissue culture plates
- Appropriate cancer cell line (e.g., MCF-7, A375)
- Complete cell culture medium

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- Phosphate-Buffered Saline (PBS)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (5 mg/mL in PBS)
- Solubilization solution (e.g., DMSO)
- Microplate reader

Procedure:

- Cell Seeding: Seed cells into a 96-well plate at a density of 5,000-10,000 cells/well in 100 µL of complete medium and incubate for 24 hours at 37°C in a 5% CO_2 humidified atmosphere.
- Compound Treatment: Prepare serial dilutions of the test compound in culture medium. Replace the medium in the wells with 100 µL of the medium containing different concentrations of the test compound. Include a vehicle control (e.g., DMSO).
- Incubation: Incubate the plate for 48 or 72 hours.
- MTT Addition: Add 10 µL of MTT solution to each well and incubate for 4 hours at 37°C.
- Formazan Solubilization: Carefully remove the medium and add 100 µL of DMSO to each well to dissolve the formazan crystals.
- Absorbance Measurement: Measure the absorbance at 570 nm using a microplate reader.
- Data Analysis: Calculate cell viability as a percentage of the vehicle control and determine the IC50 value from the dose-response curve.



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Caption: Workflow for MTT Cytotoxicity Assay.

Protocol 2: Antimicrobial Minimum Inhibitory Concentration (MIC) Assay

This protocol determines the lowest concentration of an antimicrobial agent that prevents visible growth of a microorganism.

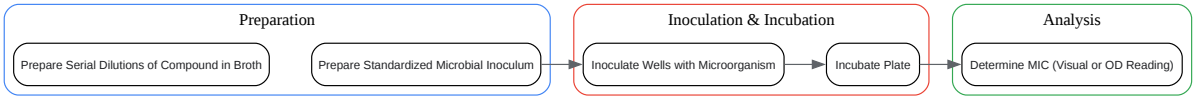
Materials:

- Test compound stock solution
- 96-well microtiter plates
- Bacterial or fungal strains
- Appropriate broth medium (e.g., Mueller-Hinton Broth for bacteria, RPMI-1640 for fungi)
- Microplate reader or visual inspection

Procedure:

- Compound Preparation: Prepare serial two-fold dilutions of the test compound in the broth medium directly in the 96-well plate.
- Inoculum Preparation: Prepare a standardized inoculum of the microorganism (e.g., 0.5 McFarland standard for bacteria).
- Inoculation: Add the microbial inoculum to each well containing the compound dilutions. Include a positive control (microorganism in broth without compound) and a negative control (broth only).
- Incubation: Incubate the plates at the appropriate temperature and duration for the specific microorganism (e.g., 37°C for 18-24 hours for bacteria).
- MIC Determination: The MIC is the lowest concentration of the compound at which there is no visible growth of the microorganism. This can be determined by visual inspection or by measuring the optical density at 600 nm.

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Caption: Workflow for MIC Antimicrobial Assay.

Structure-Activity Relationship (SAR) and Mechanistic Insights

The collective data from various studies on piperidine derivatives allows for the formulation of preliminary SAR conclusions.

- Substitution on the Piperidine Ring: The nature and position of substituents on the piperidine ring are critical for activity. For instance, the 4-amino substitution in the anticancer pyrimidine dione series was found to be important for activity.[4]
- Aromatic Ring Substituents: Modifications on the aromatic rings significantly impact biological efficacy. Electron-withdrawing or -donating groups can modulate receptor binding affinity and pharmacokinetic properties.
- Linker Moiety: The nature of the linker between the piperidine and the phenoxy group (in this case, an ethanone) influences the molecule's conformation and ability to interact with biological targets.

The potential mechanisms of action for this class of compounds are diverse. The anticancer activity may stem from the inhibition of key enzymes involved in cell proliferation or the induction of apoptosis.[4][6] The antimicrobial effects are likely due to the disruption of microbial cell membranes or inhibition of essential enzymes. The neurological activities could be mediated through interactions with various G protein-coupled receptors (GPCRs) or ion channels in the central nervous system.

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Conclusion

While direct biological efficacy data for **2-(4-Amino-phenoxy)-1-piperidin-1-yl-ethanone** remains to be fully elucidated, a comparative analysis of its structural analogs provides a strong foundation for predicting its potential therapeutic applications. The evidence from related piperidine-containing phenoxyacetamides suggests promising avenues for investigation in oncology, infectious diseases, and neuroscience. The provided experimental protocols offer a starting point for researchers to systematically evaluate the biological profile of this and other novel piperidine derivatives. Further SAR studies are warranted to optimize the potency and selectivity of this versatile chemical scaffold.

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